

Alnuside A: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *alnuside A*

Cat. No.: *B1247047*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Alnuside A is a naturally occurring diarylheptanoid glycoside found in plants of the *Alnus* genus, notably *Alnus firma*. As a member of the diarylheptanoid class of compounds, it possesses a characteristic structure of two aromatic rings linked by a seven-carbon chain. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **alnuside A**. It includes a summary of its anti-inflammatory properties and outlines the methodologies for its isolation and characterization, serving as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Identification

Alnuside A is chemically defined as (5S)-7-(3,4-dihydroxyphenyl)-1-(4-hydroxyphenyl)-5-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxyheptan-3-one. The structure consists of a diarylheptanoid aglycone linked to a glucose moiety.

Chemical Identifiers:

Property	Value
Molecular Formula	C ₂₄ H ₃₀ O ₉
Molecular Weight	462.5 g/mol
IUPAC Name	(5S)-7-(3,4-dihydroxyphenyl)-1-(4-hydroxyphenyl)-5-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxyheptan-3-one
CAS Number	Not available
PubChem CID	45782987
Standard InChI	InChI=1S/C24H30O9/c25-16-6-1-14(2-7-16)3-8-17(26)12-18(9-4-15-5-10-19(27)20(28)11-15)33-24-23(31)22(30)21(29)13-32-24/h1-2,5-7,10-11,18,21-25,27-31H,3-4,8-9,12-13H2/t18-,21+,22-,23+,24-/m0/s1
Standard InChIKey	KQQLSXWIDDTWRR-RABNCREUSA-N
Isomeric SMILES	C1--INVALID-LINK--O--INVALID-LINK--O)O)CC(=O)CCC3=CC=C(C(C=3)O)O)O">C@H O

Structural Visualization:

Caption: Chemical structure of **alnuside A**.

Physicochemical Properties

Alnuside A is a solid at room temperature. Due to the presence of multiple hydroxyl groups and a glycosidic moiety, it is a moderately polar compound. This polarity renders it soluble in polar solvents such as methanol, ethanol, and mixtures of water and alcohol.

Biological Activities

Anti-inflammatory Activity

Alnuside A, isolated from *Alnus firma*, has been shown to possess anti-inflammatory properties. It significantly inhibits the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages.

Antioxidant Activity

The chemical structure of **alnuside A**, particularly the presence of a catechol (3,4-dihydroxyphenyl) group, suggests that it has antioxidant properties. Catechol moieties are known to be effective radical scavengers due to their ability to donate hydrogen atoms. However, structure-activity relationship studies indicate that its antioxidant capacity is moderate, especially when compared to related diarylheptanoids that contain two catechol groups.

Experimental Protocols

Isolation of Alnuside A from *Alnus firma*

A general procedure for the isolation of diarylheptanoids from *Alnus* species is as follows:

- **Extraction:** The dried and powdered plant material (e.g., bark or leaves) is extracted with a polar solvent, typically methanol or ethanol, at room temperature. The extraction is usually repeated multiple times to ensure maximum yield.
- **Solvent Partitioning:** The crude extract is concentrated under reduced pressure and then suspended in water. This aqueous suspension is then successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity. Diarylheptanoid glycosides like **alnuside A** are typically enriched in the more polar fractions (e.g., ethyl acetate and n-butanol).
- **Chromatographic Purification:** The enriched fraction is subjected to a series of chromatographic techniques for the isolation of pure compounds. This often involves:
 - **Column Chromatography:** Using stationary phases like silica gel, Sephadex LH-20, or MCI gel with gradient elution systems of solvent mixtures (e.g., chloroform-methanol, ethyl acetate-methanol-water).
 - **Preparative High-Performance Liquid Chromatography (HPLC):** A final purification step using a reversed-phase column (e.g., C18) with a mobile phase such as a methanol-water

or acetonitrile-water gradient.

- Structure Elucidation: The structure of the isolated compound is determined using spectroscopic methods, including:
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR, ^{13}C -NMR, and 2D-NMR (COSY, HMQC, HMBC) experiments to elucidate the detailed structure and stereochemistry.

Caption: General workflow for the isolation of **alnuside A**.

Signaling Pathways

The anti-inflammatory activity of **alnuside A** is associated with the inhibition of the nitric oxide (NO) production pathway in macrophages. In response to inflammatory stimuli like lipopolysaccharide (LPS), the inducible nitric oxide synthase (iNOS) enzyme is upregulated, leading to a significant increase in NO production. **Alnuside A** is thought to interfere with this pathway, likely by inhibiting the expression or activity of iNOS.

Caption: Proposed anti-inflammatory mechanism of **alnuside A**.

Conclusion

Alnuside A is a diarylheptanoid glycoside with a well-defined chemical structure and promising anti-inflammatory and moderate antioxidant activities. This technical guide provides foundational information for researchers interested in exploring its therapeutic potential. Further studies are warranted to fully elucidate its mechanism of action, conduct comprehensive structure-activity relationship analyses, and evaluate its efficacy and safety in preclinical and clinical settings.

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